

# Application Notes and Protocols for 2-Bromo-N-ethylisonicotinamide

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## Compound of Interest

Compound Name: **2-Bromo-N-ethylisonicotinamide**

Cat. No.: **B1373113**

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## Abstract

This document provides detailed guidelines for the safe handling, storage, and use of **2-Bromo-N-ethylisonicotinamide** (CAS No. 951885-78-2). As a brominated pyridine derivative, this compound requires careful management in a laboratory setting to mitigate potential risks. These protocols are designed for researchers, scientists, and drug development professionals, offering a framework for safe and effective experimentation. The information herein is synthesized from best practices for handling substituted pyridines and halogenated aromatic compounds, and in the absence of a specific Safety Data Sheet (SDS), it incorporates data from the closely related compound, 2-Bromo-isonicotinamide.

## Introduction to 2-Bromo-N-ethylisonicotinamide

**2-Bromo-N-ethylisonicotinamide** is a substituted pyridine compound with potential applications in pharmaceutical and chemical research. Its structure, featuring a brominated pyridine ring and an N-ethyl amide group, suggests that it may be used as a building block in the synthesis of more complex molecules. The presence of the brominated aromatic ring indicates good thermal stability.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **2-Bromo-N-ethylisonicotinamide** is provided in the table below.

Property	Value	Source
CAS Number	951885-78-2	<a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrN <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	229.1 g/mol	<a href="#">[2]</a>
Appearance	No Data Available	<a href="#">[3]</a>
Melting Point	No Data Available	<a href="#">[3]</a>
Boiling Point	No Data Available	<a href="#">[3]</a>
Solubility	No Data Available	<a href="#">[3]</a>

## Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **2-Bromo-N-ethylisonicotinamide** is not readily available, an assessment of potential hazards can be inferred from the closely related compound, 2-Bromo-isonicotinamide, and the general properties of pyridine derivatives and halogenated aromatic compounds.

Based on the SDS for 2-Bromo-isonicotinamide, the following hazards are anticipated:

- Acute Oral Toxicity: Harmful if swallowed.
- Serious Eye Irritation: Causes serious eye irritation.

General hazards associated with pyridine and its derivatives include[\[4\]](#)[\[5\]](#):

- Skin and respiratory tract irritation.
- Potential for nausea, coughing, and wheezing upon inhalation.

Brominated aromatic compounds can be persistent in the environment and may bioaccumulate.[\[1\]](#)

## Precautionary Statements

The following precautionary statements, adapted from the SDS for 2-Bromo-isonicotinamide, should be followed:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.

## Safe Handling Protocols

Adherence to strict safety protocols is crucial when working with **2-Bromo-N-ethylisonicotinamide**.

## Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. A certified chemical fume hood is strongly recommended to minimize inhalation exposure.[\[5\]](#)
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[\[6\]](#)

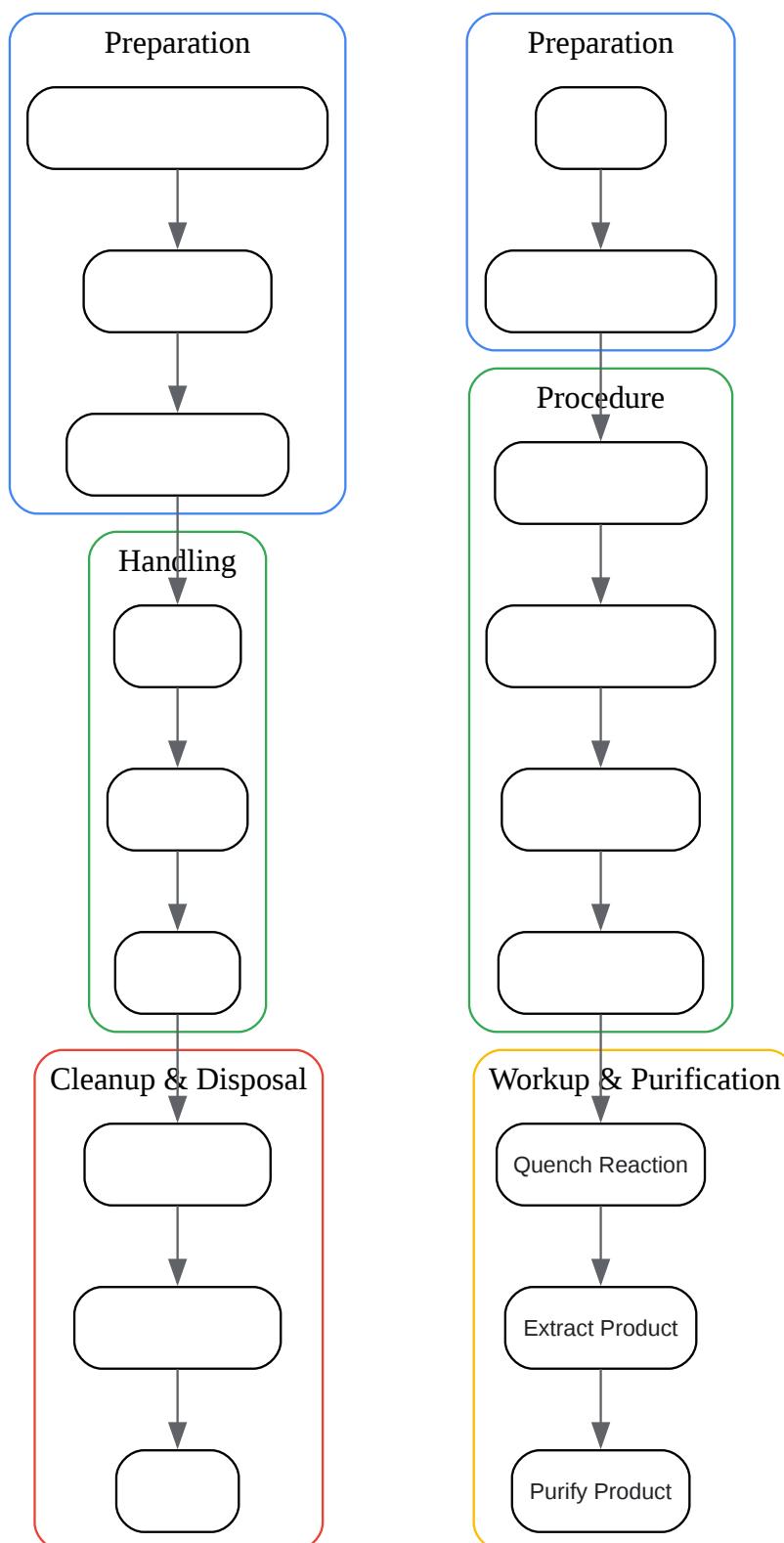
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.

PPE Category	Item	Specification	Rationale
Eye/Face Protection	Safety goggles with side shields or a face shield.	Must be worn at all times in the handling area.	To protect eyes from splashes or airborne particles. <sup>[7]</sup>
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are recommended. Avoid latex gloves. <sup>[4]</sup>	To prevent skin contact.
Body Protection	Laboratory coat.	Should be buttoned and have long sleeves.	To protect skin and clothing from contamination. <sup>[7]</sup>
Respiratory Protection	NIOSH-approved respirator.	Required if handling outside of a fume hood or if dust/aerosols are generated.	To prevent inhalation of airborne particles.

## Workflow for Safe Handling

The following diagram illustrates a systematic approach to handling **2-Bromo-N-ethylisonicotinamide**.

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